

Basic Blue 77: A Comprehensive Technical Overview of a Commercially Significant Dye

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Basic blue 77*

Cat. No.: *B1172070*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction to Basic Blue 77

Basic Blue 77, identified by the CAS Number 12270-15-4, is a synthetic dye belonging to the triarylmethane class. It is primarily utilized in the textile industry for dyeing various fibers. While it holds commercial significance, a comprehensive body of in-depth, publicly available scientific literature detailing its toxicological, pharmacological, and biochemical properties is notably limited. This guide aims to consolidate the available technical information on **Basic Blue 77**, focusing on its known synonyms and identifying areas where further research is required.

Synonyms and Chemical Identifiers

In scientific and commercial literature, **Basic Blue 77** is known by several alternative names. Accurate identification through these synonyms is crucial for researchers conducting literature reviews and sourcing materials.

Identifier Type	Identifier
CAS Number	12270-15-4
Colour Index Name	C.I. Basic Blue 77
Common Trade Names	Sevron Blue ER
Aizen Cathilon Blue CD-FRLH	
Cathilon Blue CD-FRLH	
Sandocryl Brilliant Blue B-BLE	
Yoracryl Brilliant Blue R	

This table summarizes the primary synonyms and identifiers for **Basic Blue 77** found across chemical databases and technical documents.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Known Applications and Scientific Mentions

The predominant application of **Basic Blue 77** is as a cationic dye in the textile industry. A patent for a process to improve the dyeability of polyester fibers lists "Sevron Blue ER" as an example of a cationic dye used in their experimental procedure. However, the document provides a general method for dyeing rather than a detailed scientific protocol for the characterization of the dye itself.

Another area of application is in hair coloring products. A patent for a hair dye composition includes **Basic Blue 77** in its formulation. Furthermore, a study on the analysis of fabric dyes using near-infrared excitation Raman spectroscopy successfully identified **Basic Blue 77** in a commercial "Sky Blue" hair colorant. This indicates its use in cosmetic formulations and the feasibility of its detection through specific analytical techniques.

The American Association of Textile Chemists and Colorists (AATCC) lists C.I. **Basic Blue 77** as a dye for which they provide quality control materials, underscoring its relevance in the textile industry.[\[5\]](#)[\[6\]](#)[\[7\]](#)

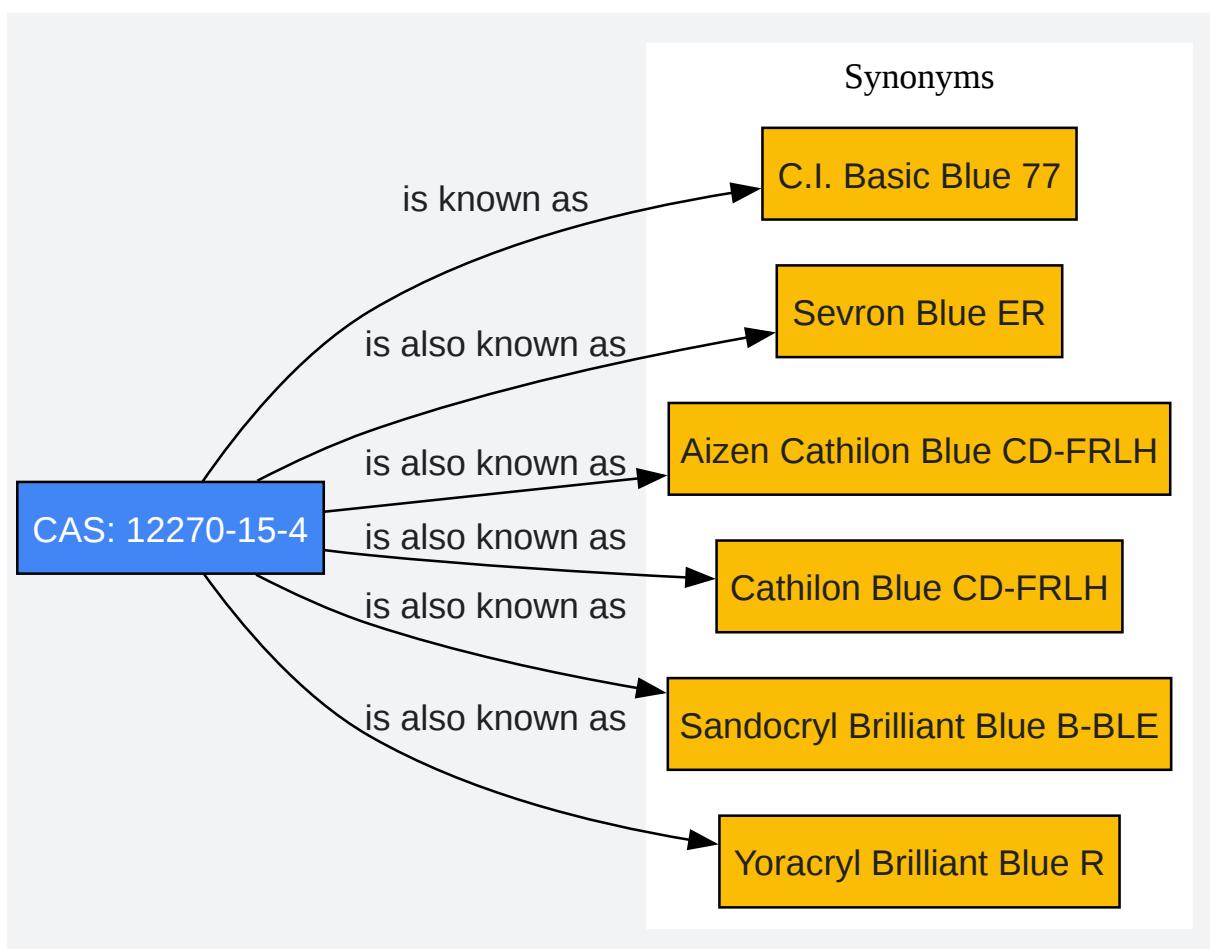
Gaps in Scientific Literature

A thorough review of scientific databases reveals a significant lack of peer-reviewed research focused on the fundamental properties and potential biological effects of **Basic Blue 77**. Specifically, there is a scarcity of information regarding:

- Detailed Experimental Protocols: Standardized and detailed protocols for the synthesis, purification, and analytical characterization of **Basic Blue 77** are not readily available in academic literature.
- Quantitative Data: Comprehensive quantitative data on its physicochemical properties, such as solubility in various solvents, partition coefficients, and detailed spectroscopic data (UV-Vis, IR, NMR, Mass Spectrometry), are not consolidated in scientific publications.
- Toxicological and Pharmacological Data: There is a notable absence of in-depth toxicological studies, including cytotoxicity, genotoxicity, and carcinogenicity assessments. Similarly, no information was found regarding its potential pharmacological activities or interactions with biological systems, which is a critical consideration for its use in consumer products like hair dyes.
- Signaling Pathways and Mechanisms of Action: No studies were identified that investigate the interaction of **Basic Blue 77** with cellular signaling pathways or elucidate its mechanism of action at a molecular level.

Logical Relationship of Synonyms

The following diagram illustrates the relationship between the primary identifiers and various synonyms for **Basic Blue 77**. This visualization helps to clarify the nomenclature landscape for this compound.



[Click to download full resolution via product page](#)

Caption: Relationship between the CAS number and common synonyms for **Basic Blue 77**.

Conclusion and Future Directions

Basic Blue 77 is a commercially relevant dye with a well-defined set of synonyms and a primary application in the textile and cosmetic industries. However, there is a stark contrast between its industrial use and the depth of available scientific research. For professionals in research, drug development, and regulatory affairs, the lack of comprehensive data on its biological and toxicological profile presents a significant challenge.

Future research should be directed towards:

- Full Physicochemical Characterization: Publication of detailed spectroscopic and physicochemical data to establish a comprehensive analytical profile.

- In-depth Toxicological Assessment: Rigorous evaluation of its potential for cytotoxicity, genotoxicity, and other adverse health effects.
- Mechanistic Studies: Investigation into its interactions with biological molecules and cellular systems to understand its potential bioactivity.

Such studies would not only fill a critical knowledge gap but also provide the necessary scientific foundation for a thorough risk assessment of **Basic Blue 77** in its various applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aldon-chem.com [aldon-chem.com]
- 2. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 3. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 4. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 5. scribd.com [scribd.com]
- 6. scribd.com [scribd.com]
- 7. libapp.lib.ncku.edu.tw [libapp.lib.ncku.edu.tw]
- To cite this document: BenchChem. [Basic Blue 77: A Comprehensive Technical Overview of a Commercially Significant Dye]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1172070#synonyms-for-basic-blue-77-in-scientific-literature>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com